Application Notes and Protocols for High-Power Thulium-Doped Fiber Amplifiers (TDFAs)

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Compound of Interest

Compound Name:	*TDFA*
Cat. No.:	*B15606691*

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These application notes provide a comprehensive overview of Thulium-Doped Fiber Amplifiers (**TDFA**s) for high-power laser applications. This document details the fundamental principles, performance characteristics, and experimental protocols relevant to researchers and professionals working in fields requiring high-power laser sources in the ~2 µm wavelength region, such as advanced spectroscopy, materials processing, and medical laser applications.

Introduction to High-Power TDFAs

Thulium-doped fiber amplifiers (**TDFA**s) are a key enabling technology for generating high-power laser radiation in the eye-safe spectral region from approximately 1.7 µm to 2.1 µm.[1] This wavelength range is of significant interest for a variety of applications due to the strong absorption by water and certain polymers.[2] High-power **TDFA**s are capable of delivering output powers ranging from watts to hundreds of watts, making them suitable for demanding applications in research and industry.[1][3]

The operation of a **TDFA** is based on the amplification of a seed laser signal through a thulium-doped optical fiber, which is optically pumped by a high-power laser diode. The choice of pump wavelength, typically around 793 nm or 1550 nm, excites the thulium ions to higher energy

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levels, creating a population inversion that enables stimulated emission and amplification of the signal light.[1][4]

Performance Characteristics of High-Power **TDFA**s

The performance of a high-power **TDFA** is characterized by several key parameters that determine its suitability for specific applications. These include output power, gain, noise figure, and spectral bandwidth. The following tables summarize typical performance data for high-power **TDFA** systems.

Table 1: High-Power **TDFA** Performance Parameters

Parameter	Typical Value	Conditions/Remarks
Output Power	>1 W to >100 W	Dependent on pump power and amplifier design (e.g., single-stage, multi-stage MOPA).[1][3]
Gain	10 dB to >30 dB	Varies with input signal power and pump power.[5]
Noise Figure (NF)	4 dB to 6 dB	Lower noise figures are critical for applications requiring high signal-to-noise ratios.[5]
Operating Wavelength	1800 nm to 2050 nm	The specific gain spectrum depends on the host material of the thulium-doped fiber.[4]
Slope Efficiency	~30% to >50%	Represents the efficiency of converting pump power to signal power.[1]

Table 2: Example Performance of a High-Power **TDFA** System

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Parameter	Value
Seed Laser Wavelength	1940 nm
Seed Laser Power	100 mW
Pump Wavelength	793 nm
Pump Power	200 W
TDFA Output Power	90 W[1]
Slope Efficiency	56.7%[1]
Gain	~29.5 dB
Noise Figure	~5 dB

Experimental Protocols

This section provides detailed protocols for the characterization and application of high-power **TDFA**s.

Protocol for Characterization of a High-Power TDFA

This protocol outlines the steps to measure the key performance parameters of a high-power **TDFA**, including output power, gain, and noise figure.

Materials:

- Thulium-Doped Fiber Amplifier (**TDFA**) system
- Seed laser source (e.g., tunable laser or laser diode) operating within the **TDFA** gain bandwidth
- High-power pump laser diode with appropriate driver
- Optical spectrum analyzer (OSA)
- Optical power meter

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- Fiber optic components (isolators, couplers, patch cables)
- Safety equipment (laser safety goggles)

Procedure:

- System Setup:
  - Connect the seed laser to the input of the **TDFA** through an optical isolator to prevent back-reflections.
  - Connect the pump laser to the pump input of the **TDFA**.
  - Connect the output of the **TDFA** to an optical power meter and an OSA through a calibrated optical coupler or attenuator to avoid damaging the measurement equipment.
  - Ensure all fiber connections are clean and properly mated.
  - Power on all equipment and allow for a warm-up period to ensure stable operation.
- Output Power and Gain Measurement:
  - Set the seed laser to the desired wavelength and a known input power level (e.g., 0 dBm).
  - Measure the input power to the **TDFA** using the power meter.
  - Gradually increase the pump laser power in discrete steps.
  - At each pump power level, record the output power from the **TDFA** using the power meter.
  - Calculate the gain at each pump power level using the formula: Gain (dB) = Output Power (dBm) - Input Power (dBm)
  - Plot the output power and gain as a function of pump power.
- Noise Figure Measurement (Gain Method):
  - The noise figure can be estimated using the gain method with an OSA. This method relies on measuring the amplified spontaneous emission (ASE) noise generated by the amplifier.

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[6]

- With the seed laser turned on, measure the output spectrum using the OSA.
- Measure the signal power (Psig_out) and the ASE power spectral density (PASE) at a wavelength close to the signal wavelength.
- The noise figure is calculated using the following formula: NF (dB) = 10 * log10 [(PASE / (h * ν * Δν)) + 1 / G] where:
  - h is Planck's constant
  - ν is the optical frequency
  - Δν is the resolution bandwidth of the OSA
  - G is the gain of the amplifier

Expected Results:

The experiment should yield a set of characteristic curves for the **TDFA**, showing the relationship between pump power, output power, and gain. The noise figure measurement will provide an indication of the amplifier's noise performance.

Protocol for a High-Power **TDFA** in a Materials Processing Application

This protocol provides a general workflow for using a high-power **TDFA** for a materials processing application, such as polymer welding or cutting.

Materials:

- High-power **TDFA** system (e.g., >20 W output power)
- Seed laser source
- Focusing optics (e.g., lens or scanner head)

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- Material sample to be processed
- Translation stage or robotic arm for sample movement
- Safety enclosure and appropriate laser safety measures

Procedure:

- System Setup and Calibration:
  - Set up the high-power **TDFA** and focusing optics within a laser-safe enclosure.
  - Align the output beam of the **TDFA** through the focusing optics to achieve the desired spot size on the material sample.
  - Calibrate the laser power at the sample surface using a power meter.
- Parameter Optimization:
  - Begin with a low laser power and a high scanning speed.
  - Perform a series of test runs on a sacrificial piece of the material to determine the optimal processing parameters (laser power, scanning speed, spot size) for the desired outcome (e.g., clean cut, strong weld).
  - Vary one parameter at a time while keeping others constant to understand its effect on the process.
- Material Processing:
  - Mount the target material sample on the translation stage.
  - Program the desired processing path into the motion control system.
  - Set the **TDFA** to the optimized laser power.
  - Initiate the processing sequence, ensuring all safety protocols are followed.
- Post-Processing Analysis:

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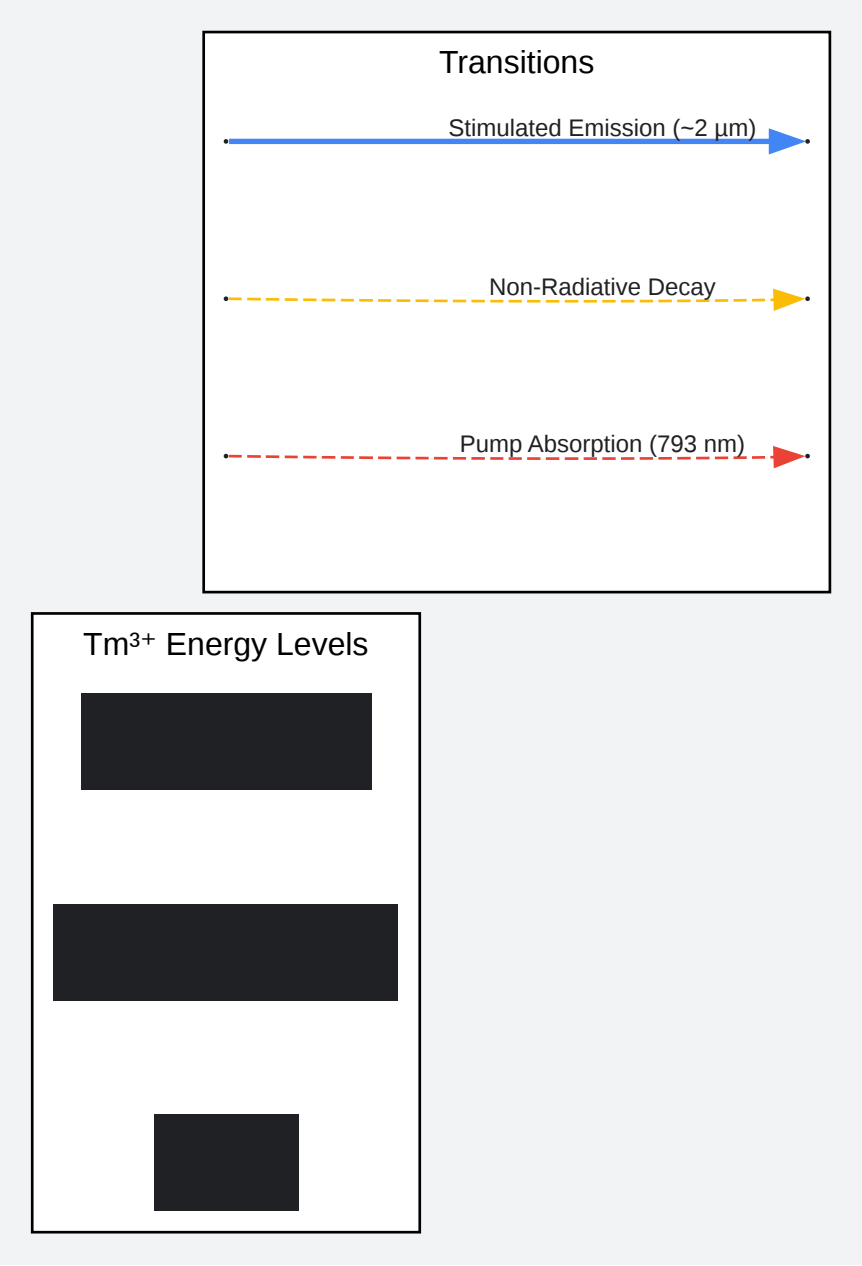
- After processing, carefully inspect the material sample.
- Use appropriate analytical techniques (e.g., microscopy, mechanical testing) to evaluate the quality of the cut or weld.

Visualizations

TDFA Energy Level and Pumping Scheme

The following diagram illustrates the simplified energy level structure of Thulium (Tm^{3+}) ions in a silica fiber and a common pumping scheme for high-power applications. The 793 nm pump excites ions from the ground state ($^3H_6$) to a higher energy level ($^3H_4$). A non-radiative decay populates the upper laser level ($^3F_4$), from which stimulated emission at ~2 µm occurs, returning the ion to the ground state.

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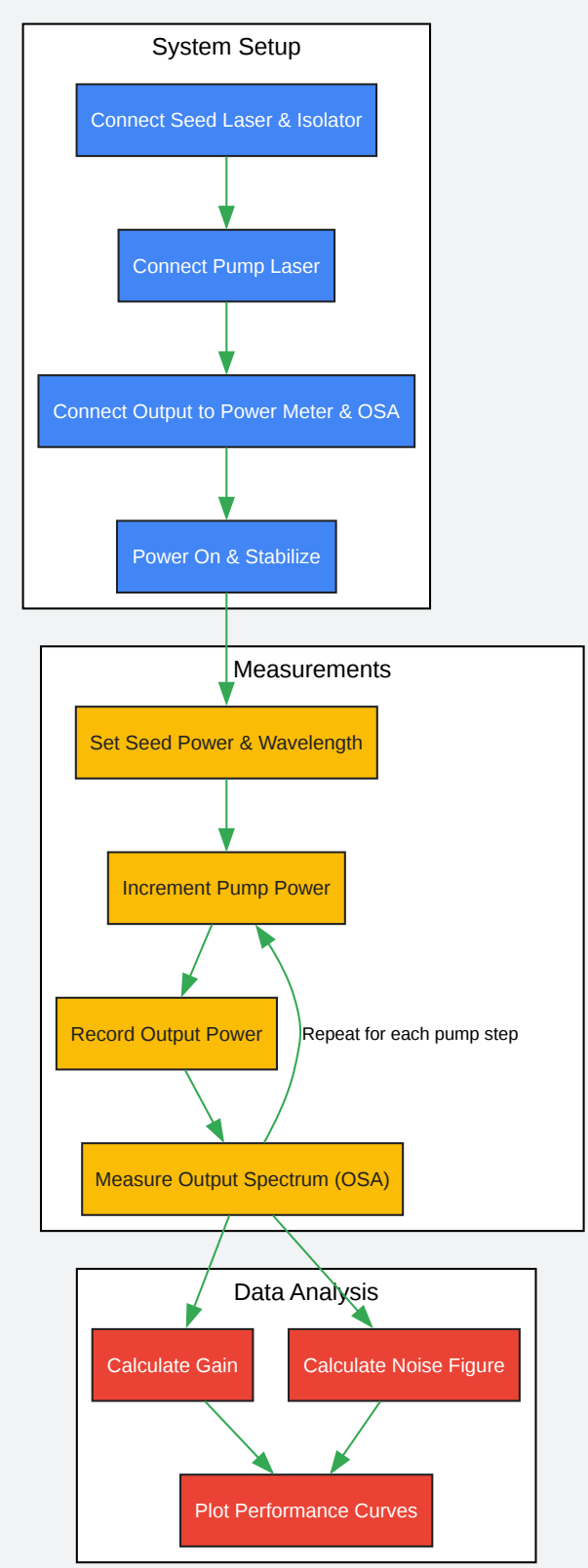
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Caption: Simplified energy level diagram of a Thulium-doped fiber amplifier.

Experimental Workflow for **TDFA** Characterization

This diagram outlines the logical flow of the experimental protocol for characterizing a high-power **TDFA**.

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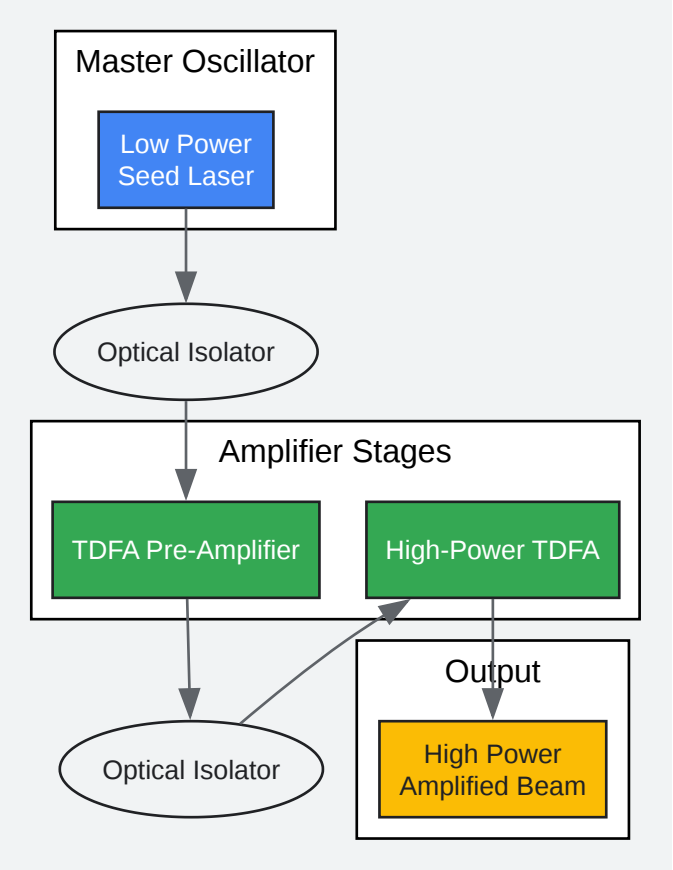
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Caption: Workflow for the characterization of a high-power **TDFA**.

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Logical Relationship in a Master Oscillator Power Amplifier (MOPA) Configuration

High-power **TDFA**s are often implemented in a Master Oscillator Power Amplifier (MOPA) configuration to achieve high output powers while maintaining good beam quality. This diagram illustrates the logical relationship between the components in a typical MOPA setup.



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Caption: Logical diagram of a high-power **TDFA** in a MOPA configuration.

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